

# Application Notes and Protocols for Assessing Mitochondrial Dysfunction Using Rotenone

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## Compound of Interest

Compound Name: *Rollinone*

Cat. No.: *B1679514*

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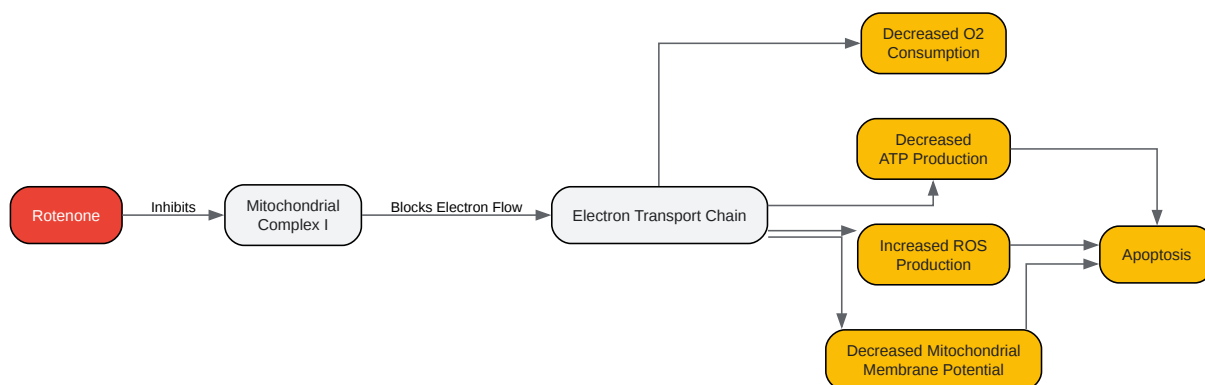
## Introduction

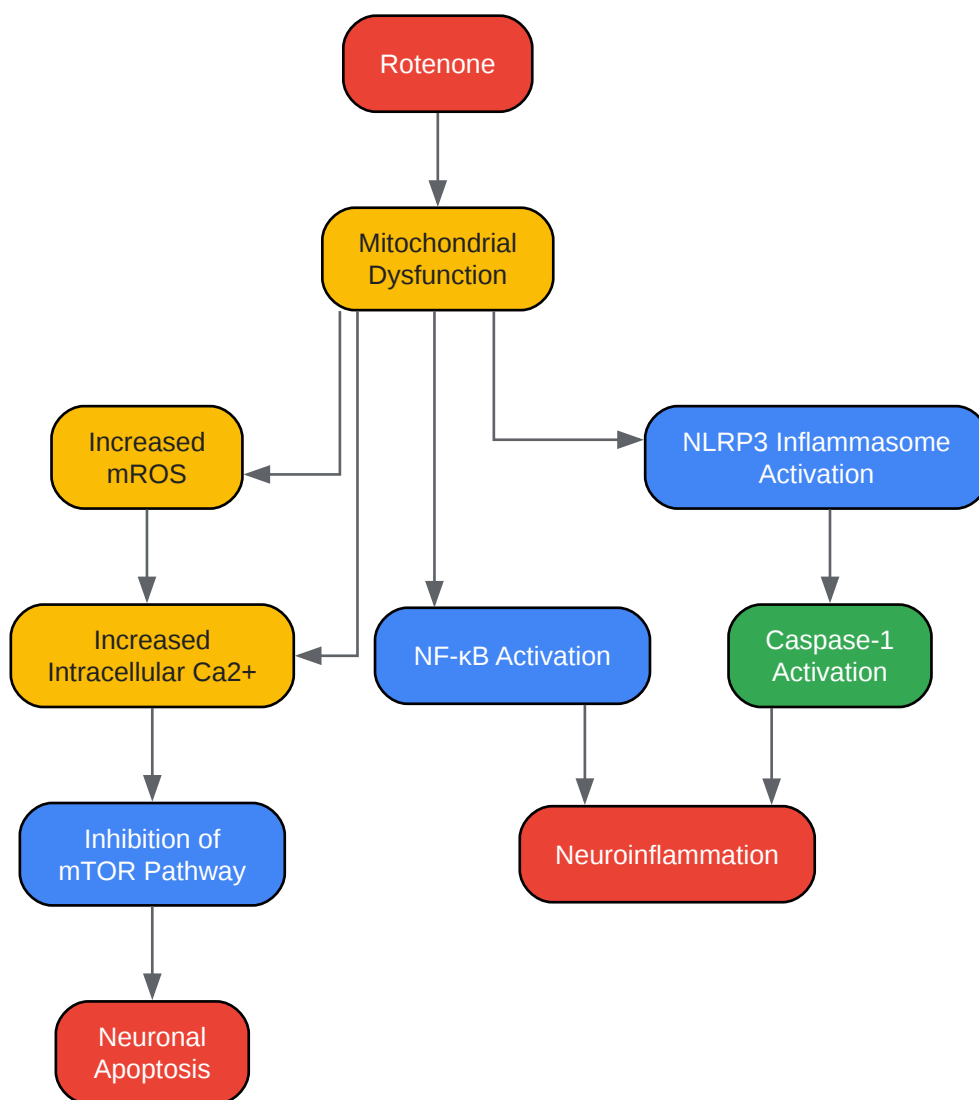
Rotenone is a potent and specific inhibitor of Complex I (NADH:ubiquinone oxidoreductase) of the mitochondrial electron transport chain (ETC)[1][2][3]. This inhibition disrupts the flow of electrons, leading to a cascade of events characteristic of mitochondrial dysfunction, including decreased oxygen consumption, reduced ATP synthesis, increased production of reactive oxygen species (ROS), and dissipation of the mitochondrial membrane potential[1][2][4]. Due to its well-characterized mechanism, Rotenone is widely used as a tool to induce mitochondrial dysfunction in cellular and animal models, providing valuable insights into the pathophysiology of diseases associated with mitochondrial impairment, such as Parkinson's disease[5].

These application notes provide detailed protocols for key experiments to assess Rotenone-induced mitochondrial dysfunction and present quantitative data in a structured format for easy interpretation.

## Mechanism of Action of Rotenone

Rotenone exerts its inhibitory effect by binding to the quinone-binding site of Complex I, thereby blocking the transfer of electrons from NADH to coenzyme Q (ubiquinone). This abrupt halt in the ETC leads to several measurable downstream effects that are indicative of mitochondrial dysfunction.





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## References

- 1. Rotenone causes mitochondrial dysfunction and prevents maturation in porcine oocytes - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Rotenone causes mitochondrial dysfunction and prevents maturation in porcine oocytes | PLOS One [journals.plos.org]
- 3. researchgate.net [researchgate.net]
- 4. Crosstalk between Ca<sup>2+</sup> signaling and mitochondrial H<sub>2</sub>O<sub>2</sub> is required for rotenone inhibition of mTOR signaling pathway leading to neuronal apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. BIOCELL | Rotenone-Induced Mitochondrial Dysfunction, Neuroinflammation, Oxidative Stress, and Glial Activation in Parkinson's and Alzheimer's Diseases [techscience.com]
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